

Personal protective equipment for handling Glucofrangulin A

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Compound of Interest

Compound Name: Glucofrangulin A

Cat. No.: B1259325

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Essential Safety and Handling Guide for Glucofrangulin A

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Glucofrangulin A**. The following procedural guidance is designed to ensure safe operational use and disposal in a laboratory setting.

Summary of Physical and Chemical Properties

The following table summarizes the key quantitative data for Gluco-frangulin A.

Property	Value
Molecular Formula	C ₂₇ H ₃₀ O ₁₄
Molecular Weight	578.52 g/mol [1][2]
Physical State	Solid[3]
CAS Number	21133-53-9[1][3]
Storage Temperature	2-8°C[1][3]
Density	1.655 g/cm ³ at 20°C[3]
Water Solubility	No data available[3]
Solubility in other solvents	Soluble in DMSO, Pyridine, Methanol, Ethanol[4]

Hazard Identification and Classification

Glucofrangulin A is classified as harmful if swallowed.[2][3] The toxicological properties of this compound have not been fully evaluated.[3]

GHS Classification:

- Pictogram: GHS07 (Exclamation Mark)[1][3]
- Signal Word: Warning[1]
- Hazard Statement: H302: Harmful if swallowed[1][2][3]
- Precautionary Statements:
 - P264: Wash hands thoroughly after handling.[2]
 - P270: Do not eat, drink or smoke when using this product.[2]
 - P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[3]
 - P330: Rinse mouth.[2][3]

- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[2][3]

Operational Plan for Handling and Disposal

Adherence to the following step-by-step procedures is critical for the safe handling and disposal of **Glucofrangulin A**.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Glucofrangulin A**:

- Eye Protection: Chemical safety goggles or glasses.
- Hand Protection: Protective gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat or other protective clothing to prevent skin contact.[3]
- Respiratory Protection: In case of dust formation, a dust mask or respirator is recommended. [5] For firefighting, a self-contained respiratory protective device is necessary.[3]

Handling and Storage Procedures

- Engineering Controls: Handle **Glucofrangulin A** in a well-ventilated area, preferably in a fume hood to avoid dust formation.[3][5]
- General Hygiene: Practice good laboratory hygiene. Wash hands thoroughly before breaks and at the end of work.[3] Avoid eating, drinking, or smoking in the handling area.[5]
- Clothing: Immediately remove any clothing that becomes soiled with the product.[3]
- Storage: Store the compound in a cool, dry, and dark place in a well-sealed receptacle.[3] The recommended storage temperature is between 2-8°C.[1][3] Keep away from foodstuffs. [3]

Accidental Release Measures

In the event of a spill:

- Personnel: Ensure unprotected persons are kept away.[3]
- Containment: Prevent the substance from entering sewers or surface/ground water.[3]
- Cleanup: For solid spills, avoid dust formation.[3] Pick up the material mechanically and place it in a suitable container for disposal.[3]
- Decontamination: Clean the spill area thoroughly.

First Aid Measures

- If Swallowed: Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.
[3] Induce vomiting only with medical assistance.[3]
- After Inhalation: Move the person to fresh air. If symptoms persist, consult a doctor.[3]
- After Skin Contact: Immediately wash with water and soap and rinse thoroughly.
- After Eye Contact: Rinse opened eye for several minutes under running water.

Disposal Plan

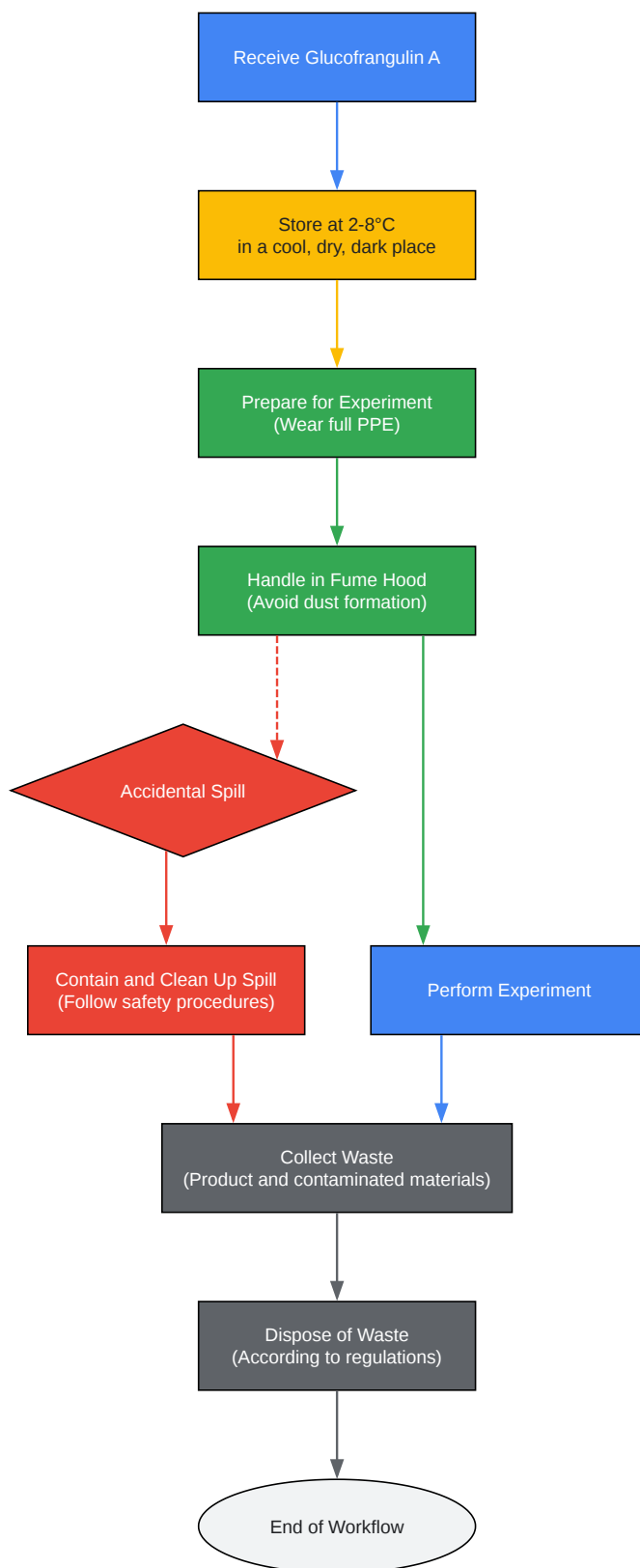
- Product Disposal: Dispose of **Glucofrangulin A** and any contaminated material as chemical waste in accordance with local, regional, and national environmental regulations.[3] Do not dispose of it with household garbage or allow it to reach the sewage system.[3]
- Packaging Disposal: Uncleaned packaging should be disposed of according to official regulations.[3]

Experimental Protocols

Detailed methodologies for specific experiments involving **Glucofrangulin A** were not available in the provided search results. Researchers should develop and validate their own experimental protocols in accordance with established laboratory safety standards and the information provided in this guide.

Safe Handling Workflow for Glucofrangulin A

The following diagram illustrates the key steps for the safe handling of **Glucofrangulin A** from receipt to disposal.



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